

Application Notes and Protocols for 5-Methyl-1,4-thiazepane

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Compound of Interest

Compound Name: 5-Methyl-1,4-thiazepane

CAS No.: 7670-50-0

Cat. No.: B1441846

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This document provides a comprehensive guide to the safe handling, storage, and use of **5-Methyl-1,4-thiazepane** (CAS No. 7670-50-0). The protocols and recommendations outlined herein are designed for researchers, scientists, and drug development professionals to ensure the integrity of the compound and the safety of laboratory personnel.

Introduction: Understanding the Chemistry of 5-Methyl-1,4-thiazepane

5-Methyl-1,4-thiazepane is a heterocyclic compound featuring a seven-membered ring containing both a sulfur (thioether) and a nitrogen (secondary amine) atom.^{[1][2]} This unique structure is of interest in medicinal chemistry and drug development, as the 1,4-thiazepane scaffold is found in various bioactive molecules.^{[3][4][5][6]} The presence of both a thioether and a secondary amine dictates its chemical reactivity and informs the necessary handling and storage precautions. Thioethers are susceptible to oxidation, which can form sulfoxides and sulfones, while secondary amines can also be prone to oxidation and other reactions.^[7] Therefore, understanding these intrinsic properties is crucial for maintaining the compound's purity and stability.

Hazard Identification and Safety Precautions

5-Methyl-1,4-thiazepane is classified as a hazardous substance and must be handled with appropriate care.

GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), H335 (May cause respiratory irritation), H314 (Causes severe skin burns and eye damage), H227 (Combustible liquid).[1]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

Due to the corrosive and harmful nature of this compound, the following PPE is mandatory when handling **5-Methyl-1,4-thiazepane**:

- **Eye Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.[8][9]
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn. Always inspect gloves for integrity before use and dispose of them properly after handling.[8][9]
- **Skin and Body Protection:** A lab coat is required. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron and additional protective clothing should be used.[8]
- **Respiratory Protection:** Handle only in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.[8][10]

First Aid Measures

- **In case of eye contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- **In case of skin contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek immediate medical attention.

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[9]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.^[9]

Storage and Stability

Proper storage is critical to maintain the quality and stability of **5-Methyl-1,4-thiazepane**. The primary concerns are its sensitivity to air (oxygen) and light.

Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Room Temperature	The compound is stable at ambient temperatures.
Atmosphere	Inert Gas (Argon or Nitrogen)	The thioether and secondary amine moieties are susceptible to oxidation. ^{[7][11]} An inert atmosphere prevents degradation.
Light	Keep in a dark place	To prevent potential light-induced degradation.
Container	Tightly sealed, appropriate chemical-resistant container	Prevents contamination and exposure to moisture and air.

Data synthesized from supplier information.^[1]

Long-Term Storage Protocol

For long-term storage, it is advisable to use a container with a secure, airtight seal, such as those with a PTFE-lined cap. The following workflow outlines the best practices for receiving and storing the compound.



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Caption: Workflow for receiving and storing **5-Methyl-1,4-thiazepane**.

Handling and Use Protocols

Given its air-sensitive nature, all manipulations of **5-Methyl-1,4-thiazepane** should be performed under an inert atmosphere.^{[12][13][14]}

Protocol for Preparing a Stock Solution

This protocol details the preparation of a stock solution using Schlenk line techniques to ensure an oxygen-free environment.

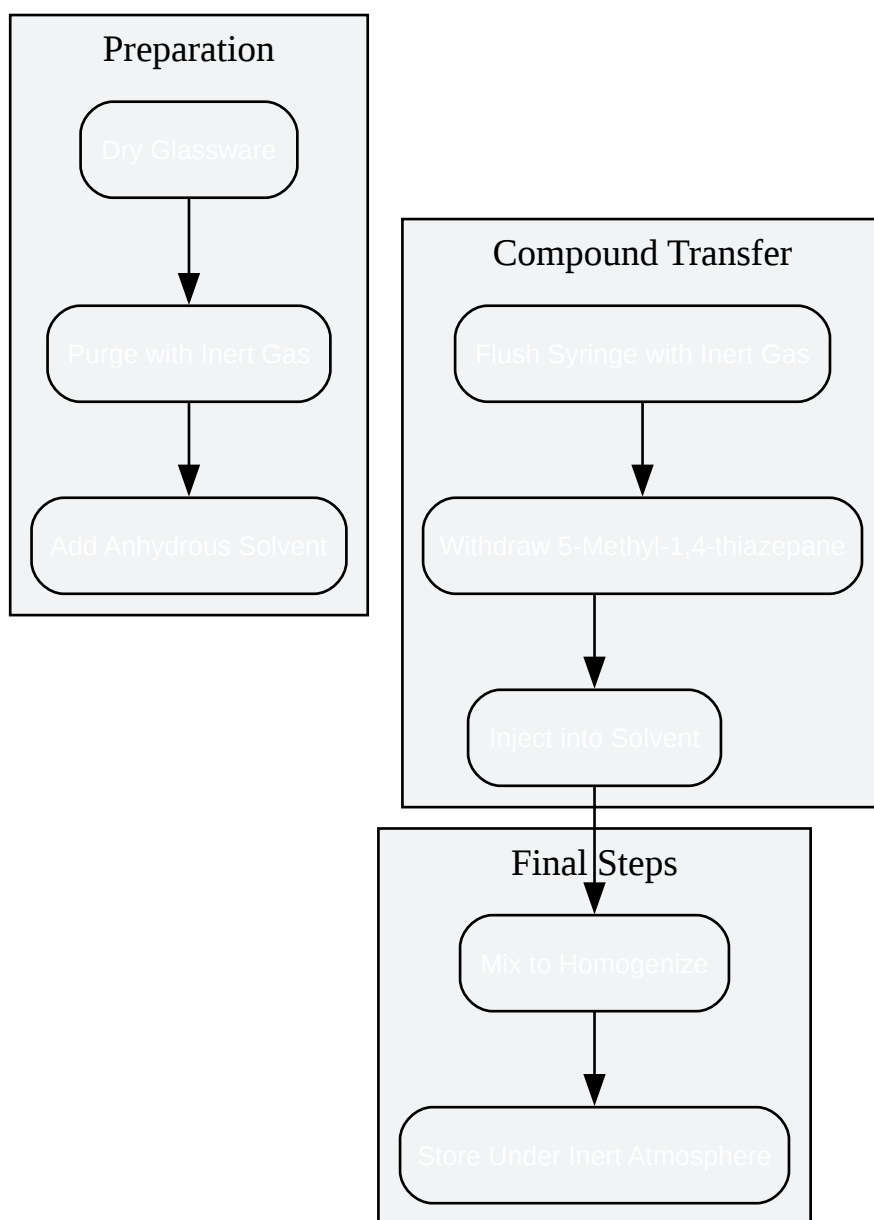
Materials:

- **5-Methyl-1,4-thiazepane**
- Anhydrous solvent (e.g., DMSO, DMF, Dichloromethane - ensure compatibility with your experimental system)
- Schlenk flask or a vial with a septum-sealed cap
- Gas-tight syringes and needles
- Source of dry inert gas (Argon or Nitrogen)

Procedure:

- **Glassware Preparation:** Ensure all glassware is thoroughly dried in an oven (e.g., at 120 °C for at least 4 hours) and cooled under a stream of inert gas.^[11]
- **Inert Atmosphere:** Assemble the glassware and purge the system with inert gas. A slight positive pressure of the inert gas should be maintained throughout the procedure, which can be monitored with an oil bubbler.^[13]

- Solvent Transfer: Transfer the required volume of anhydrous solvent to the Schlenk flask or vial using a dry, inert gas-flushed syringe.
- Compound Transfer:
 - Carefully uncap the **5-Methyl-1,4-thiazepane** container under a positive flow of inert gas.
 - Using a clean, dry, and inert gas-flushed syringe, withdraw the desired volume of the liquid compound.
 - Quickly transfer the compound to the solvent-containing flask/vial by injecting it through the septum.
- Homogenization: Gently swirl or stir the solution until the compound is fully dissolved.
- Storage of Stock Solution: If not for immediate use, the stock solution should be stored under an inert atmosphere, protected from light, and at an appropriate temperature (typically $\leq -20^{\circ}\text{C}$ to minimize solvent evaporation and slow potential degradation).



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Caption: Protocol for preparing a stock solution of **5-Methyl-1,4-thiazepane**.

Spill and Waste Disposal

Spill Management

In case of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as vermiculite or sand.[10] Collect

the absorbed material into a sealed container for disposal.

Waste Disposal

All waste containing **5-Methyl-1,4-thiazepane** should be treated as hazardous chemical waste. Dispose of the waste in a properly labeled, sealed container. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.

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